

# Tetraethylenepentamine pentahydrochloride molecular weight and formula.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetraethylenepentamine  
pentahydrochloride*

Cat. No.: *B046610*

[Get Quote](#)

## In-Depth Technical Guide: Tetraethylenepentamine Pentahydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetraethylenepentamine pentahydrochloride**, a versatile chelating agent with significant applications in biomedical research and drug development. The document details its chemical and physical properties, experimental protocols for its use in cell culture and animal models, and its role in modulating specific signaling pathways.

## Core Compound Properties

**Tetraethylenepentamine pentahydrochloride** is the hydrochloride salt of tetraethylenepentamine (TEPA). It is a potent chelator of divalent cations, exhibiting a high affinity for copper ( $\text{Cu}^{2+}$ ) and zinc ( $\text{Zn}^{2+}$ ). This property makes it an invaluable tool for studying the roles of these metal ions in various biological processes.

## Molecular Formula and Weight

- Molecular Formula:  $\text{C}_8\text{H}_{23}\text{N}_5 \cdot 5\text{HCl}$  [1][2]
- Molecular Weight: 371.61 g/mol [1][2][3]

- Linear Formula:  $\text{HN}(\text{CH}_2\text{CH}_2\text{NHCH}_2\text{CH}_2\text{NH}_2)_2 \cdot 5\text{HCl}$ [\[4\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **tetraethylenepentamine pentahydrochloride**.

Property	Value	Citations
CAS Number	4961-41-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	280 °C (decomposes)	<a href="#">[5]</a>
Solubility in Water	≥141.8 mg/mL	<a href="#">[6]</a> <a href="#">[7]</a>
Solubility in DMSO	3.72 mg/mL (10 mM)	<a href="#">[1]</a>
Appearance	White to off-white solid/powder	<a href="#">[5]</a>
Storage (Powder)	-20°C for up to 3 years	<a href="#">[1]</a>
Storage (In Solvent)	-80°C for up to 1 year	<a href="#">[1]</a>

## Mechanism of Action: Metal Ion Chelation

Tetraethylenepentamine is a pentadentate ligand, meaning it can form five bonds with a central metal ion. The nitrogen atoms in its structure possess lone pairs of electrons that readily coordinate with transition metals like copper and zinc, forming stable complexes. This sequestration of metal ions effectively reduces their bioavailability, allowing researchers to investigate the effects of their depletion in biological systems.

**Fig. 1:** Chelation of a metal ion by Tetraethylenepentamine.

## Experimental Protocols

This section provides detailed methodologies for the application of **tetraethylenepentamine pentahydrochloride** in key research areas.

### Induction of Copper Deficiency in Cell Culture

This protocol describes a method for creating a functional copper deficiency in cultured cells, using the HL-60 human promyelocytic leukemia cell line as an example.

Objective: To reduce intracellular copper levels and assess the activity of copper-dependent enzymes.

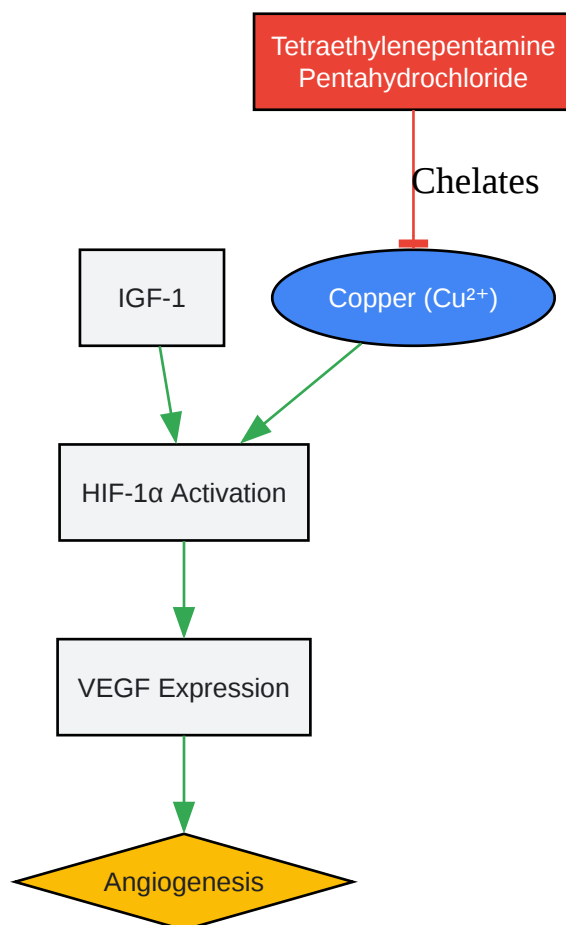
Materials:

- HL-60 cells
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS)
- **Tetraethylenepentamine pentahydrochloride (TEPA-5HCl)**
- Copper (II) sulfate ( $\text{CuSO}_4$ )
- Assay kits for Cu/Zn-superoxide dismutase (Cu/Zn-SOD) and cytochrome c oxidase activity

Procedure:

- Cell Culture: Culture HL-60 cells in RPMI-1640 medium with 10% FBS at 37°C in a humidified atmosphere of 5%  $\text{CO}_2$ .
- Treatment:
  - Prepare a stock solution of TEPA-5HCl in sterile, deionized water.
  - Incubate HL-60 cells with varying concentrations of TEPA-5HCl (e.g., 10-50  $\mu\text{M}$ ) for 24-96 hours.
  - Include control groups: untreated cells, and cells co-incubated with TEPA-5HCl and an equimolar or excess concentration of  $\text{CuSO}_4$  to demonstrate the specificity of copper chelation.
- Analysis:
  - Harvest cells and prepare cell lysates.

- Measure intracellular copper concentration using atomic absorption spectroscopy.
- Determine the activity of Cu/Zn-SOD and cytochrome c oxidase using commercially available assay kits, following the manufacturer's instructions.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tetraethylenepentamine Pentahydrochloride | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. scbt.com [[scbt.com](https://scbt.com)]

- 3. Tetraethylenepentamine pentahydrochloride | C<sub>8</sub>H<sub>28</sub>Cl<sub>5</sub>N<sub>5</sub> | CID 10309252 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tetraethylenepentamine 98 4961-41-5 [sigmaaldrich.com]
- 5. TETRAETHYLENEPENTAMINE PENTAHYDROCHLORIDE | 4961-41-5 [chemicalbook.com]
- 6. raybiotech.com [raybiotech.com]
- 7. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Tetraethylenepentamine pentahydrochloride molecular weight and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046610#tetraethylenepentamine-pentahydrochloride-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)